

Navigating the Landscape of Brominated Trimethoxybenzenes: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *1-Bromo-2,3,5-trimethoxybenzene*

Cat. No.: *B1638021*

[Get Quote](#)

For the discerning researcher in drug development and synthetic chemistry, substituted benzene rings are fundamental building blocks. Among these, trimethoxybromobenzenes offer a versatile platform for constructing complex molecular architectures. This guide provides an in-depth exploration of **1-bromo-2,3,5-trimethoxybenzene** and its isomers, with a particular focus on the synthesis, properties, and applications of the well-characterized 1-bromo-2,4,5-trimethoxybenzene.

The World of Trimethoxybromobenzenes: Isomers and Reactivity

Trimethoxybromobenzenes exist as several positional isomers, each with distinct electronic and steric properties that influence their reactivity. The specific placement of the three methoxy groups and the bromine atom on the benzene ring dictates the molecule's utility as a synthetic intermediate. While isomers like 1-bromo-3,4,5-trimethoxybenzene and 2-bromo-1,3,5-trimethoxybenzene are well-documented, **1-bromo-2,3,5-trimethoxybenzene** is less commonly encountered in commercial catalogs and the scientific literature.

The synthesis of these compounds typically involves the electrophilic bromination of the corresponding trimethoxybenzene precursor. In the case of **1-bromo-2,3,5-**

trimethoxybenzene, the logical starting material would be 1,2,4-trimethoxybenzene. The methoxy groups are activating and ortho-, para-directing. Therefore, the bromination of 1,2,4-trimethoxybenzene is expected to yield a mixture of isomers, with the major product being dictated by both electronic and steric factors. The position with the highest electron density and lowest steric hindrance will be preferentially brominated. This often leads to the formation of 1-bromo-2,4,5-trimethoxybenzene as a major product.

Due to the limited availability of specific data for **1-bromo-2,3,5-trimethoxybenzene**, this guide will now focus on the in-depth technical details of a closely related and readily available isomer, 1-bromo-2,4,5-trimethoxybenzene. The principles and protocols discussed herein provide a strong framework for understanding the chemistry of other trimethoxybromobenzene isomers.

Case Study: 1-Bromo-2,4,5-trimethoxybenzene (CAS No. 20129-11-7)

Synonyms: 5-Bromo-1,2,4-trimethoxybenzene

This isomer is a valuable reagent in organic synthesis, serving as a precursor for a variety of more complex molecules.

Chemical and Physical Properties

A summary of the key physical and chemical properties of 1-bromo-2,4,5-trimethoxybenzene is provided in the table below.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value
CAS Number	20129-11-7
Molecular Formula	C ₉ H ₁₁ BrO ₃
Molecular Weight	247.09 g/mol [2][3]
Appearance	White solid[2]
Melting Point	55 °C[2]
Boiling Point	~271 °C (Predicted)[1]
Solubility	Soluble in organic solvents, sparingly soluble in water.
Purity	Typically ≥98% (GC)[2]

Synthesis of 1-Bromo-2,4,5-trimethoxybenzene

The primary route for the synthesis of 1-bromo-2,4,5-trimethoxybenzene is the electrophilic bromination of 1,2,4-trimethoxybenzene. The choice of brominating agent and reaction conditions is crucial for achieving high regioselectivity and yield.

This protocol describes a general procedure for the laboratory-scale synthesis of 1-bromo-2,4,5-trimethoxybenzene.

Materials:

- 1,2,4-trimethoxybenzene
- N-Bromosuccinimide (NBS)
- Acetonitrile (or another suitable polar aprotic solvent)
- Stir plate and magnetic stir bar
- Round-bottom flask
- Condenser (if heating is required)

- Standard laboratory glassware for workup and purification
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate (for chromatography)

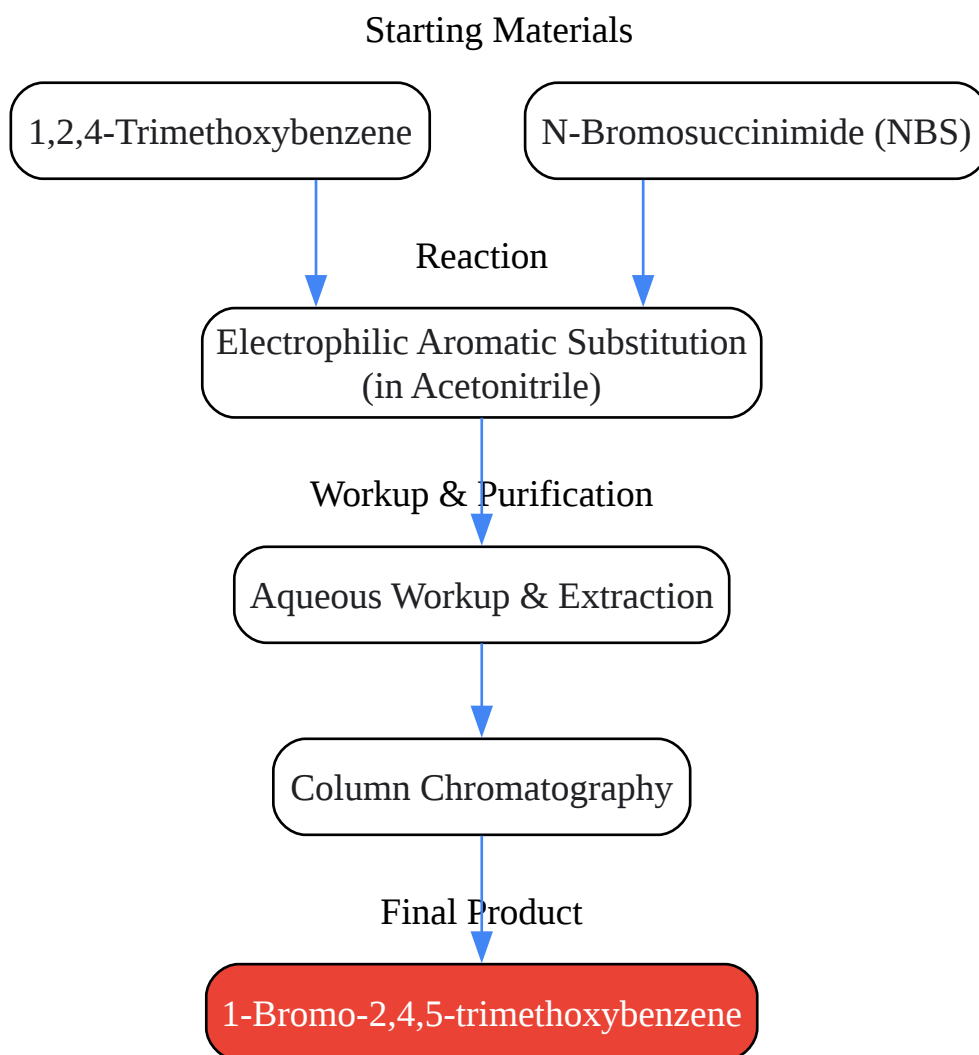
Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 1,2,4-trimethoxybenzene (1 equivalent) in acetonitrile.
- **Addition of Brominating Agent:** To the stirred solution, add N-Bromosuccinimide (1 to 1.1 equivalents) portion-wise at room temperature. The use of NBS is often preferred over elemental bromine as it is a solid and easier to handle, and the reaction can be more readily controlled.
- **Reaction Monitoring:** Monitor the progress of the reaction by Thin Layer Chromatography (TLC). The disappearance of the starting material and the appearance of a new, less polar spot indicates product formation.
- **Workup:** Once the reaction is complete, quench the reaction by adding water. Extract the product with a suitable organic solvent such as ethyl acetate. Wash the organic layer with saturated sodium thiosulfate solution to remove any unreacted bromine, followed by brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel using a mixture of hexanes and ethyl acetate as the eluent to yield pure 1-bromo-2,4,5-trimethoxybenzene.

Causality of Experimental Choices:

- **Solvent:** Acetonitrile is a polar aprotic solvent that can facilitate the polarization of the Br-Br bond in NBS, promoting the electrophilic attack on the electron-rich aromatic ring.
- **Regioselectivity:** The methoxy groups at positions 1, 2, and 4 strongly activate the ring towards electrophilic substitution. The position C5 is para to the C2-methoxy group and ortho to the C4-methoxy group, making it highly activated and sterically accessible for bromination.

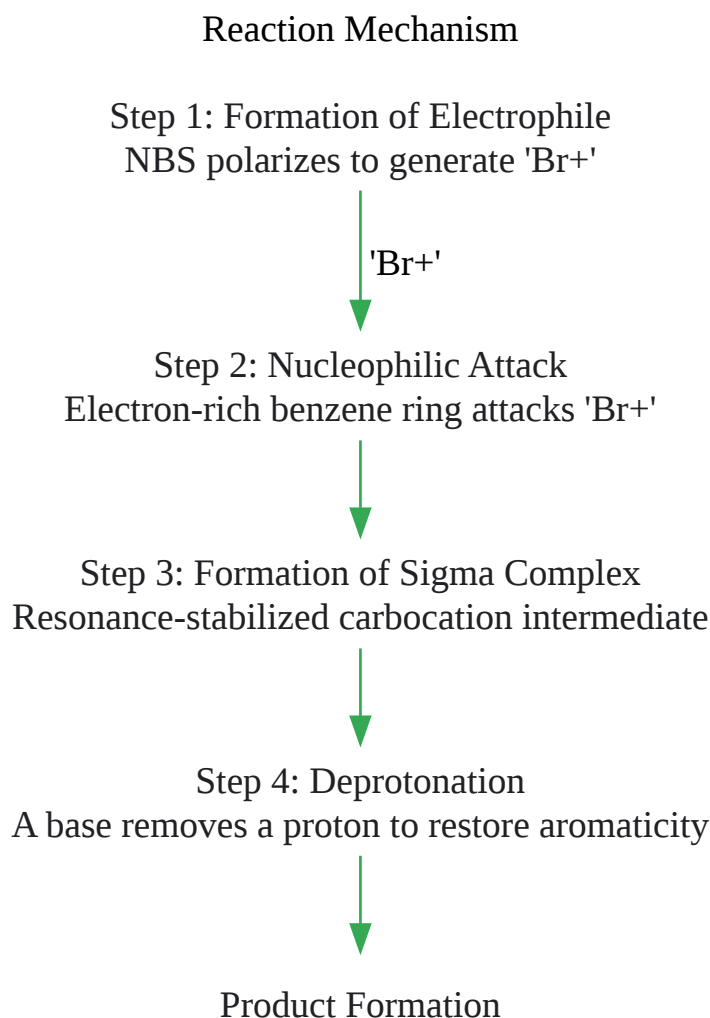
Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for 1-bromo-2,4,5-trimethoxybenzene.

Mechanism of Electrophilic Aromatic Substitution



[Click to download full resolution via product page](#)

Caption: Key steps in the electrophilic aromatic bromination.

Applications in Drug Development and Research

1-bromo-2,4,5-trimethoxybenzene is primarily used as a building block in organic synthesis. Its utility stems from the presence of the bromine atom, which can be readily transformed into other functional groups or used as a handle for cross-coupling reactions.

- **Cross-Coupling Reactions:** The bromo substituent can participate in various palladium-catalyzed cross-coupling reactions, such as Suzuki, Stille, and Heck reactions. These

reactions are cornerstones of modern drug discovery, enabling the formation of carbon-carbon and carbon-heteroatom bonds to construct complex molecular scaffolds.

- **Grignard and Organolithium Reagents:** The bromo group can be converted into a Grignard reagent or an organolithium species. These highly reactive intermediates can then be used to form new carbon-carbon bonds by reacting with a wide range of electrophiles.
- **Synthesis of Bioactive Molecules:** The trimethoxyphenyl moiety is found in a number of naturally occurring and synthetic bioactive compounds. For instance, derivatives of trimethoxybenzene have been investigated for their potential as anticancer agents, often by inhibiting tubulin polymerization.^[4]

Safety and Handling

As with all laboratory chemicals, 1-bromo-2,4,5-trimethoxybenzene should be handled with appropriate safety precautions.

- **Hazards:** It is known to cause skin and serious eye irritation.^[3]
- **Personal Protective Equipment (PPE):** Always wear safety glasses, gloves, and a lab coat when handling this compound.
- **Handling:** Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- **Storage:** Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Conclusion

While **1-bromo-2,3,5-trimethoxybenzene** remains a less-explored isomer, the principles of its synthesis and reactivity can be inferred from the well-established chemistry of its precursors and related isomers. The detailed examination of 1-bromo-2,4,5-trimethoxybenzene provides a practical and insightful guide for researchers. Its straightforward synthesis and versatile reactivity make it, and other trimethoxybromobenzene isomers, valuable tools in the design and synthesis of novel compounds for drug discovery and materials science.

References

- U.S. Environmental Protection Agency. (n.d.). 1-bromo-2,4,5-trimethoxybenzene Properties. CompTox Chemicals Dashboard. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (n.d.). 1-Bromo-2,4,5-trimethoxybenzene. PubChem Compound Database. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. comptox.epa.gov [comptox.epa.gov]
- 2. labproinc.com [labproinc.com]
- 3. 1-Bromo-2,4,5-trimethoxybenzene | C₉H₁₁BrO₃ | CID 285896 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Navigating the Landscape of Brominated Trimethoxybenzenes: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1638021/docs#navigating-the-landscape-of-brominated-trimethoxybenzenes-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)